

6-Bromooxindole: Molecular Weight and Formula

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Compound of Interest

Compound Name: 6-Bromooxindole

Cat. No.: B126910

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For researchers, scientists, and drug development professionals, accurate molecular data is paramount. This document provides the key chemical identifiers for **6-Bromooxindole**.

6-Bromooxindole, a substituted oxindole, possesses a unique molecular structure that lends itself to various applications in chemical synthesis and pharmaceutical research. Understanding its fundamental properties, such as molecular weight and formula, is the first step in any rigorous scientific investigation.

Core Molecular Data

The essential molecular information for **6-Bromooxindole** is summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and database registration.

Identifier	Value
Molecular Formula	C ₈ H ₆ BrNO ^{[1][2]}
Molecular Weight	212.04 g/mol ^[1]
IUPAC Name	6-bromo-2,3-dihydro-1H-indol-2-one ^[2]
CAS Number	99365-40-9 ^{[1][2]}

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References

- 1. 99365-40-9[6-Bromoindolin-2-one|BLD Pharm [bldpharm.com]
- 2. 6-Bromooxindole, 97% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
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